

Proper Disposal of PIM-35: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PIM-35

Cat. No.: B137230

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **PIM-35** (5-methoxyindolyl-2-methylamine), a compound investigated for its potential as a serotonin reuptake inhibitor.

While a specific Safety Data Sheet (SDS) for **PIM-35** was not located, this guidance is based on the safety protocols for similar research compounds, such as PIM-Kinase inhibitors. It is crucial to always consult the specific SDS provided by the manufacturer for the exact chemical you are using and to adhere to all national and local regulations.

Chemical and Physical Properties

A summary of the known properties of **PIM-35** is provided below. This information is critical for a comprehensive understanding of the compound's characteristics to ensure safe handling and disposal.

Property	Value
Chemical Name	5-methoxyindolyl-2-methylamine
Molecular Formula	C ₁₀ H ₁₂ N ₂ O[1]
Synonyms	PIM-35
Classification	Indole derivative[1]
Primary Hazard	Based on data for similar compounds, PIM-35 is not classified as a hazardous substance or mixture.[2]

Experimental Protocols: Disposal Procedures

The proper disposal of **PIM-35** should be conducted in a manner that minimizes environmental impact and ensures the safety of all laboratory personnel. The following step-by-step procedures are based on established guidelines for laboratory chemical waste.

Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

Disposal of Unused **PIM-35**:

- Original Container: Whenever possible, leave the chemical in its original container.[2]
- Waste Segregation: Do not mix **PIM-35** with other waste materials.[2]
- Labeling: Ensure the container is clearly labeled with the chemical name and any associated hazards.
- Waste Collection: Transfer the sealed container to a designated hazardous waste collection area within your facility.
- Professional Disposal: Arrange for disposal by a licensed chemical waste disposal company in accordance with national and local regulations.[2]

Disposal of Contaminated Materials:

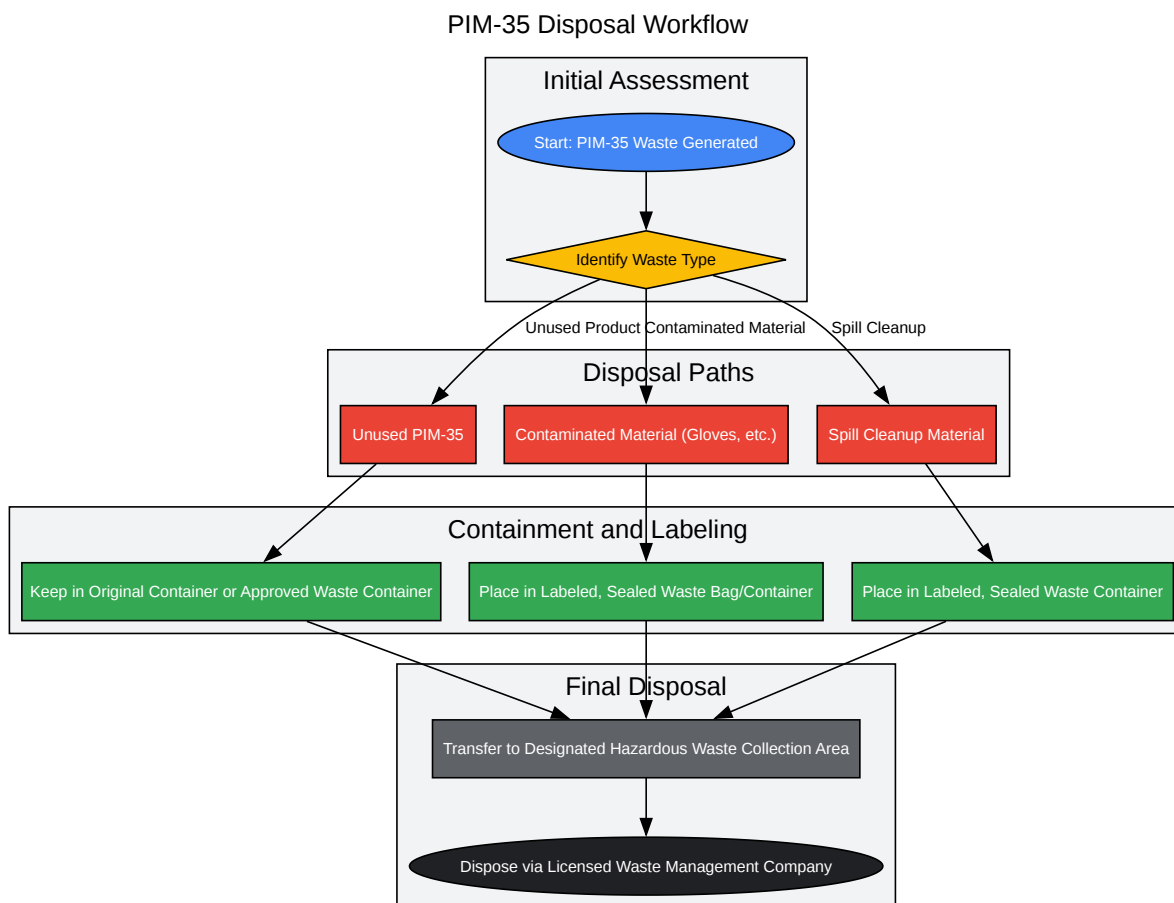
- Items such as pipette tips, gloves, and empty containers that have come into contact with **PIM-35** should be treated as chemical waste.
- Place these items in a designated, sealed waste container.
- Handle uncleaned containers as you would the product itself.[\[2\]](#)

Spill Management:

- Evacuation and Ventilation: In the event of a spill, evacuate the immediate area and ensure adequate ventilation.
- Containment: Use an absorbent material, such as sand or vermiculite, to contain the spill.
- Collection: Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.

PIM-35 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PIM-35** and associated materials.



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Caption: Decision workflow for the safe disposal of **PIM-35**.

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References

- 1. PIM-35 - 维基百科，自由的百科全书 [zh.wikipedia.org]
- 2. merckmillipore.com [merckmillipore.com]
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